

A Comprehensive Technical Guide to the Chemical Properties of Aluminum Potassium Sulfate Dodecahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum potassium sulfate dodecahydrate

Cat. No.: B1195066

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum potassium sulfate dodecahydrate, commonly known as potash alum, is a hydrated double salt with the chemical formula $KAl(SO_4)_2 \cdot 12H_2O$.^{[1][2]} It is a prominent member of the alum family of compounds.^[1] This technical guide provides an in-depth overview of the core chemical properties of **aluminum potassium sulfate dodecahydrate**, presenting quantitative data in structured tables, detailing experimental protocols for property determination, and illustrating key concepts through diagrams. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or study this compound.

Core Chemical and Physical Properties

Aluminum potassium sulfate dodecahydrate presents as a white crystalline solid.^{[3][4][5]} It is an inorganic sulfate salt of aluminum and potassium.^[6] The key chemical and physical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	KAl(SO ₄) ₂ ·12H ₂ O	[1][3][4]
Molecular Weight	474.38 g/mol	[3][4][7]
Appearance	White crystalline solid	[3][4][5]
Odor	Odorless	[4][7]
Melting Point	92.5 °C (198.5 °F; 365.6 K)	[3][6][8]
Density	1.757 g/cm ³ at 25 °C	[3][6][9]
Bulk Density	~900 kg/m ³	[6]

Table 2: Solubility and Solution Properties

Property	Value	Conditions	Source(s)
Solubility in Water	5.7 g/100 mL	0 °C	[6][9]
12.0 g/100 mL	20 °C	[6][9]	
14.0 g/100 mL	20 °C	[6][9]	
136.9 g/100 mL	100 °C	[6][9]	
pH of Aqueous Solution	3.0 - 3.5	50 mg/mL in H ₂ O at 25 °C	[6]
3.3	94.88 g/L	[10]	

Table 3: Crystal and Thermal Properties

Property	Value	Details	Source(s)
Crystal System	Cubic	α -type alum	[1] [11]
Space Group	Pa3		[1] [11]
Lattice Parameter	12.18 Å	[1]	
Crystal Habit	Octahedral	In neutral solution	[1] [11]
Thermal Decomposition	Becomes anhydrous at ~200 °C	Loses water of hydration upon heating	[1] [6] [12]

Experimental Protocols

This section details the methodologies for determining the key chemical properties of **aluminum potassium sulfate dodecahydrate**.

Determination of Melting Point

The melting point of **aluminum potassium sulfate dodecahydrate** can be determined using a capillary melting point apparatus.

Protocol:

- A small amount of the crystalline sample is finely ground and packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting range. For a pure substance, this range is typically narrow.

Determination of Solubility in Water

The solubility of **aluminum potassium sulfate dodecahydrate** at various temperatures can be determined by the saturation method.

Protocol:

- A saturated solution of the salt is prepared in a known volume of distilled water at a specific temperature by adding an excess of the salt and stirring until equilibrium is reached.
- A known volume of the clear, saturated solution is carefully withdrawn, avoiding any undissolved solid.
- The withdrawn solution is evaporated to dryness in a pre-weighed container.
- The mass of the remaining anhydrous salt is determined.
- The solubility is calculated as grams of salt per 100 mL of water at that temperature.
- This procedure is repeated at different temperatures to construct a solubility curve.[\[6\]](#)

Determination of pH of Aqueous Solution

The pH of an aqueous solution of **aluminum potassium sulfate dodecahydrate** can be accurately measured using a calibrated pH meter.

Protocol:

- A solution of a known concentration (e.g., 50 mg/mL) is prepared by dissolving the salt in deionized water.[\[6\]](#)
- The pH meter is calibrated using standard buffer solutions of known pH.
- The electrode of the calibrated pH meter is rinsed with deionized water and then immersed in the sample solution.
- The pH reading is allowed to stabilize before being recorded.

Crystal Structure Analysis by X-ray Diffraction (XRD)

The cubic crystal structure of **aluminum potassium sulfate dodecahydrate** is determined using single-crystal X-ray diffraction.[\[11\]](#)

Protocol:

- A suitable single crystal of the compound is mounted on a goniometer head.
- The crystal is placed in an X-ray diffractometer and irradiated with a monochromatic X-ray beam.
- The diffraction pattern of X-rays scattered by the crystal is collected on a detector.
- The positions and intensities of the diffraction spots are used to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice.[11]

Thermal Decomposition Analysis by Thermogravimetric Analysis (TGA)

The thermal decomposition behavior, particularly the loss of water of hydration, can be investigated using thermogravimetric analysis.[13]

Protocol:

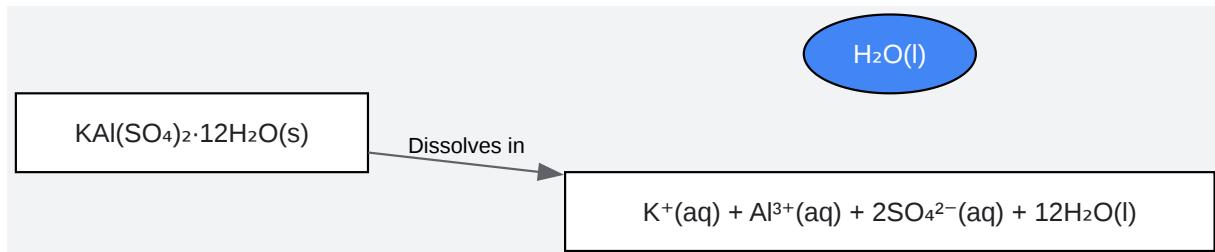
- A small, accurately weighed sample of **aluminum potassium sulfate dodecahydrate** is placed in the TGA furnace.
- The sample is heated at a controlled rate in a controlled atmosphere (e.g., nitrogen).
- The mass of the sample is continuously monitored as a function of temperature.
- The resulting thermogram shows mass loss at specific temperatures, corresponding to the dehydration steps. The compound becomes anhydrous at approximately 200°C.[1][6][12]

Chemical Reactions and Incompatibilities

Aluminum potassium sulfate dodecahydrate is a stable compound under normal conditions. [6] However, it is incompatible with strong oxidizing agents, steel, aluminum, copper, zinc, and bases.[6][9] When dissolved in water, it hydrolyzes to produce a mildly acidic solution due to the presence of the hydrated aluminum ion, $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$, which acts as a weak acid.

Visualizations

The following diagrams illustrate key concepts related to the chemical properties of **aluminum potassium sulfate dodecahydrate**.



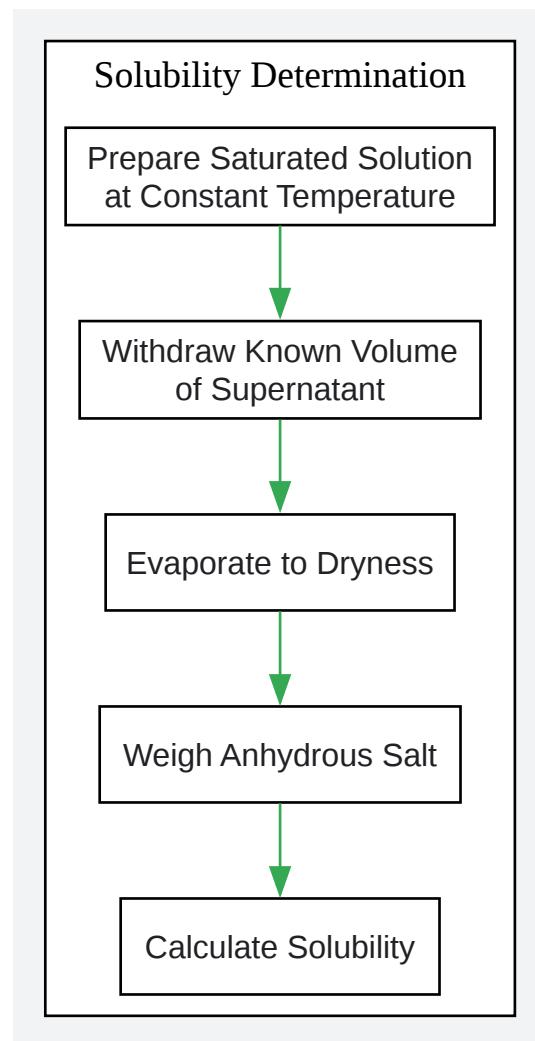
[Click to download full resolution via product page](#)

Caption: Dissociation of **Aluminum Potassium Sulfate Dodecahydrate** in Water.



[Click to download full resolution via product page](#)

Caption: Thermal Decomposition to the Anhydrous Form.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Solubility Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Experimental methods for x-ray diffraction – Crystallographic Growth [ebooks.inflibnet.ac.in]
- 2. mcgill.ca [mcgill.ca]

- 3. X-ray Diffraction Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 4. scribd.com [scribd.com]
- 5. researchgate.net [researchgate.net]
- 6. fountainheadpress.com [fountainheadpress.com]
- 7. profpaz.com [profpaz.com]
- 8. byjus.com [byjus.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Experiment: Testing The Ph Level Of Salt - 295 Words | Bartleby [bartleby.com]
- 11. departments.johnabbott.qc.ca [departments.johnabbott.qc.ca]
- 12. CHM1020L Online Manual [chem.fsu.edu]
- 13. cerritos.edu [cerritos.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Properties of Aluminum Potassium Sulfate Dodecahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195066#what-are-the-chemical-properties-of-aluminum-potassium-sulfate-dodecahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com